

# synonyms for 5-Bromo-2-Methoxyphenylacetonitrile

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## Compound of Interest

Compound Name:	5-Bromo-2-Methoxyphenylacetonitrile
Cat. No.:	B1273152

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## An In-depth Technical Guide to 5-Bromo-2-Methoxyphenylacetonitrile

This guide provides a comprehensive overview of **5-Bromo-2-Methoxyphenylacetonitrile**, tailored for researchers, scientists, and professionals in drug development. It covers the compound's synonyms, physicochemical properties, relevant synthetic protocols, and safety information.

## Compound Identification

### Synonyms:

- 2-(5-Bromo-2-methoxyphenyl)acetonitrile[1][2]
- 5-Brom-2-methoxy-benzylcyanid[1]
- 5-bromo-1-cyanomethyl-2-methoxybenzene[1]
- 5-Bromo-2-methoxybenzyl cyanide[1]

## Physicochemical Properties

The following table summarizes the key chemical and physical properties of **5-Bromo-2-Methoxyphenylacetonitrile**.

Property	Value	Source
Molecular Formula	C9H8BrNO	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	226.07 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
Melting Point	61-63 °C	<a href="#">[4]</a> <a href="#">[5]</a>
Boiling Point	182-183 °C	<a href="#">[5]</a>
Appearance	Solid	<a href="#">[6]</a>

## Compound Identifiers

This table provides various identifiers for **5-Bromo-2-Methoxyphenylacetonitrile**.

Identifier	Value	Source
CAS Number	7062-40-0	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
MDL Number	MFCD00016392	<a href="#">[4]</a> <a href="#">[5]</a>
InChIKey	VHFHMEZAFVNROO- UHFFFAOYAY	<a href="#">[4]</a>
SMILES	COC1=CC=C(Br)C=C1CC#N	<a href="#">[4]</a>

## Synthesis and Experimental Protocols

**5-Bromo-2-methoxyphenylacetonitrile** serves as a valuable intermediate in organic synthesis.[\[2\]](#) While specific, detailed synthetic protocols for this exact compound are not readily available in the provided search results, the following sections describe the synthesis of closely related phenylacetonitrile compounds, which can serve as a methodological reference.

### General Synthesis of p-Methoxyphenylacetonitrile

This protocol outlines a common method for preparing a methoxyphenylacetonitrile from an anisyl alcohol, which is applicable to similar structures.

Experimental Protocol:

- Formation of Anisyl Chloride:

- In a 1-liter flask equipped with a paddle-blade stirrer, combine 138 g (1 mole) of anisyl alcohol and 248 ml of concentrated hydrochloric acid.
  - Stir the mixture vigorously for 15 minutes.
  - Transfer the contents to a separatory funnel, separate the lower layer (anisyl chloride), and dry it over 20 g of granular calcium chloride for approximately 30 minutes.
  - Filter to remove the drying agent. The crude anisyl chloride should be used on the same day due to its instability.

- Cyanation Reaction:

- In a 2-liter three-necked round-bottomed flask fitted with a sealed stirrer and a reflux condenser, place the dried anisyl chloride, 73.6 g (1.5 moles) of finely powdered sodium cyanide, 10 g of sodium iodide, and 500 ml of dry acetone.
  - Heat the mixture under reflux with vigorous stirring for 16–20 hours.
  - After cooling, filter the mixture with suction and wash the solid residue with 200 ml of acetone.
  - Combine the filtrates and remove the acetone by distillation.

- Work-up and Purification:

- Dissolve the residual oil in 300 ml of benzene and wash with three 100-ml portions of hot water.
  - Dry the benzene solution over anhydrous sodium sulfate for about 15 minutes.
  - Remove the solvent by distillation under reduced pressure.
  - Purify the resulting p-methoxyphenylacetonitrile by distillation under reduced pressure.

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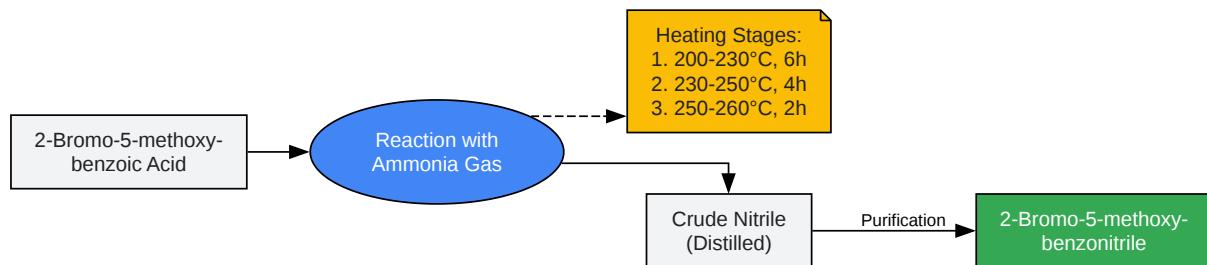
Caption: General synthesis workflow for p-methoxyphenylacetonitrile.

## Synthesis of 2-Bromo-5-methoxybenzonitrile

This protocol details the synthesis of a related brominated benzonitrile, which involves diazotization followed by cyanation.

### Experimental Protocol:

- Starting Material: Begin with 2-bromo-5-methoxybenzoic acid (400 g) in a three-necked flask equipped with a thermometer, ammonia inlet, and a distillation column.
- Heating and Ammonolysis: Heat the flask to 180°C until the acid is mostly dissolved. Introduce ammonia gas, maintaining the reaction temperature between 200-230°C for 6 hours.
- Temperature Increase: Slowly increase the temperature, holding it at 230-250°C for 4 hours, and then further to 250-260°C for 2 hours.
- Product Collection and Purification: Continuously distill the crude nitrile from the reaction mixture. Wash the collected product with water and perform vacuum distillation to obtain pure 2-Bromo-5-methoxybenzonitrile.[7]

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Caption: Synthesis workflow for 2-Bromo-5-methoxybenzonitrile.

## Safety and Handling

Safety data for the closely related compound, 5-Bromo-2-methoxybenzonitrile, indicates that it is toxic if swallowed, in contact with skin, or if inhaled.[8] It also causes skin and serious eye irritation.[8]

### Precautionary Measures:

- Handling: Use in a well-ventilated area or under a fume hood. Avoid breathing dust.[8] Avoid contact with skin, eyes, and clothing.[8]
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[8]
- Storage: Store in a cool, shaded, and well-ventilated place. Keep the container tightly closed and store locked up.[8]

### First Aid:

- If Swallowed: Immediately call a poison center or doctor. Rinse mouth.[8]
- If on Skin: Wash with plenty of water. Call a poison center or doctor if you feel unwell.[8]

- If Inhaled: Move the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor.[8]

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